

Cal-520® for Live-Cell Imaging: Application Notes and Protocols

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Compound of Interest

Compound Name: *Mbamg*
CAS No.: *97540-02-8*
Cat. No.: *B1211513*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cal-520® is a novel fluorescent, cell-permeable calcium (Ca^{2+}) indicator that has emerged as a powerful tool for live-cell imaging.^[1] It belongs to a family of indicators designed to overcome some of the limitations of traditional dyes like Fluo-3 and Fluo-4. With its significantly improved signal-to-noise ratio, enhanced intracellular retention, and high sensitivity, Cal-520® is particularly well-suited for demanding applications such as monitoring neuronal activity, studying G-protein coupled receptor (GPCR) signaling, and high-throughput screening (HTS) in drug discovery.^{[1][2][3]} This document provides detailed application notes and protocols for the effective use of Cal-520® in live-cell imaging experiments.

Mechanism of Action

Cal-520® is supplied as an acetoxymethyl (AM) ester. The AM ester form renders the molecule lipophilic, allowing it to readily cross the plasma membrane of live cells. Once inside the cell, ubiquitous intracellular esterases cleave the AM ester groups, converting Cal-520® into its active, membrane-impermeable form.^{[1][3]} This active form is a negatively charged fluorescent

dye that is retained within the cytoplasm.[1] In its free state, Cal-520® exhibits weak fluorescence. However, upon binding to intracellular Ca^{2+} , its fluorescence intensity is greatly enhanced by over 100-fold.[1][3] This fluorescence increase can be monitored using standard fluorescence microscopy or high-content screening systems, providing a dynamic readout of intracellular Ca^{2+} concentration changes.

Advantages of Cal-520®

Cal-520® offers several key advantages over other green fluorescent Ca^{2+} indicators:

- **High Sensitivity and Signal-to-Noise Ratio (SNR):** Cal-520® is highly sensitive to Ca^{2+} transients and provides a significantly better SNR compared to indicators like Oregon Green BAPTA-1 (OGB-1).[2] This allows for the reliable detection of subtle Ca^{2+} fluctuations, including single action potentials in neurons, both in vitro and in vivo.[2][4] In neocortical neurons, Cal-520® demonstrated a signal-to-noise ratio of over 6 in slice preparations and greater than 1.6 in anesthetized mice.[2]
- **Excellent Intracellular Retention:** Cal-520® is well-retained within cells, even without the use of probenecid, an anion exchange protein inhibitor that is often required to prevent dye leakage with other indicators like Fluo-4.[1][5] This property is crucial for long-term imaging experiments.[6]
- **Robustness for High-Throughput Screening (HTS):** The high SNR and excellent intracellular retention of Cal-520® make it a robust tool for evaluating GPCR and calcium channel targets in HTS applications for drug discovery.[1][3][7][8][9]
- **Photostability:** Cal-520® exhibits good photostability, allowing for prolonged imaging without significant signal degradation.[6]

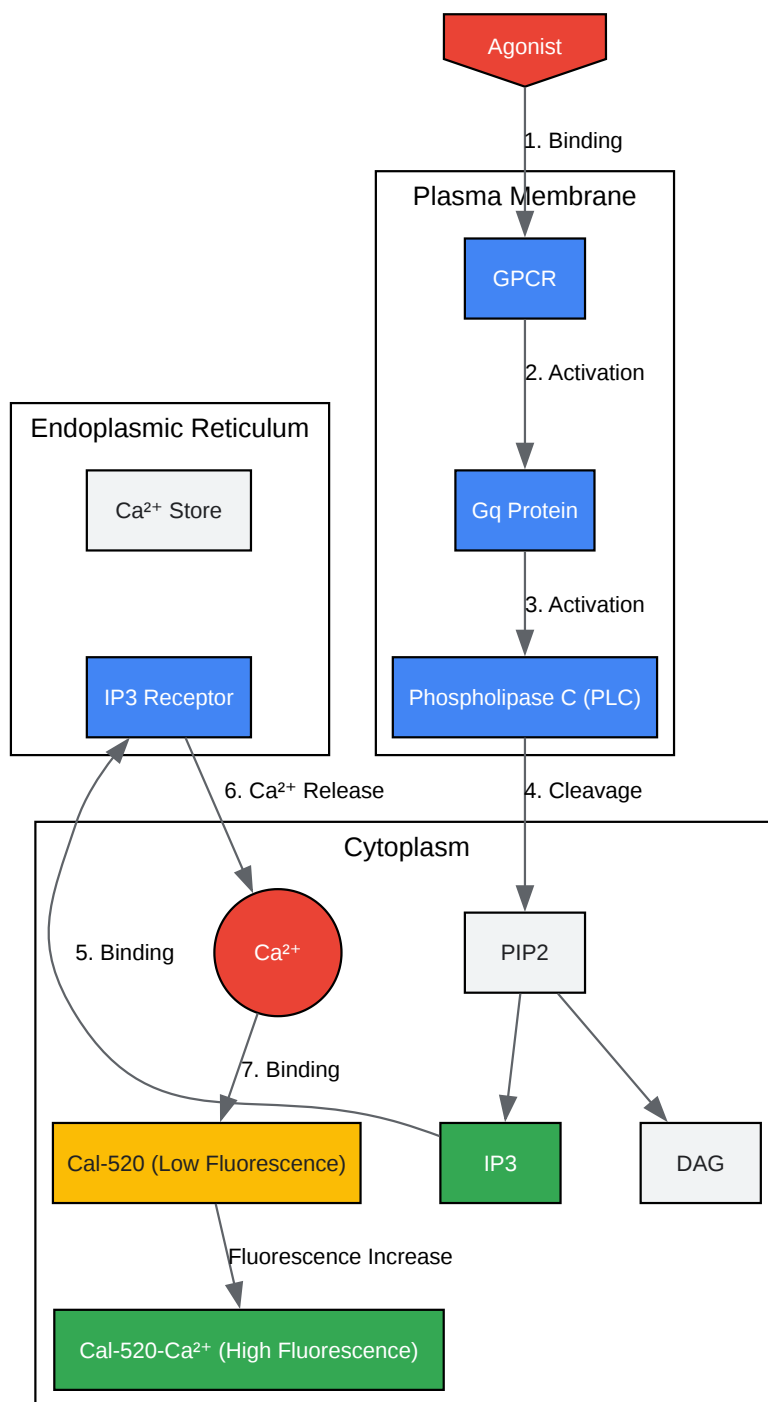
Quantitative Data

The following table summarizes the key quantitative properties of Cal-520®.

Property	Value	Reference
Maximum Excitation Wavelength	492-493 nm	[5]
Maximum Emission Wavelength	514-515 nm	[5]
Quantum Yield	0.75	[1][2]
Dissociation Constant (Kd)	320 nM	[2]
Fluorescence Enhancement	>100-fold	[1][3]

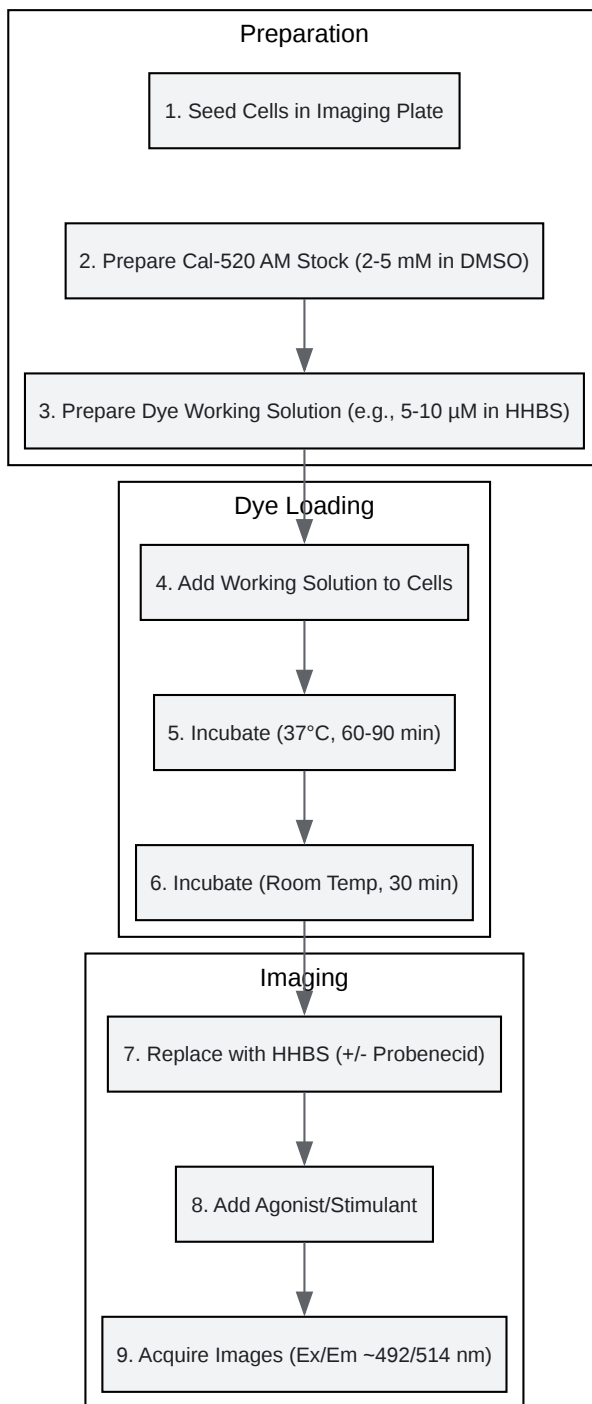
Signaling Pathway and Experimental Workflow Diagrams

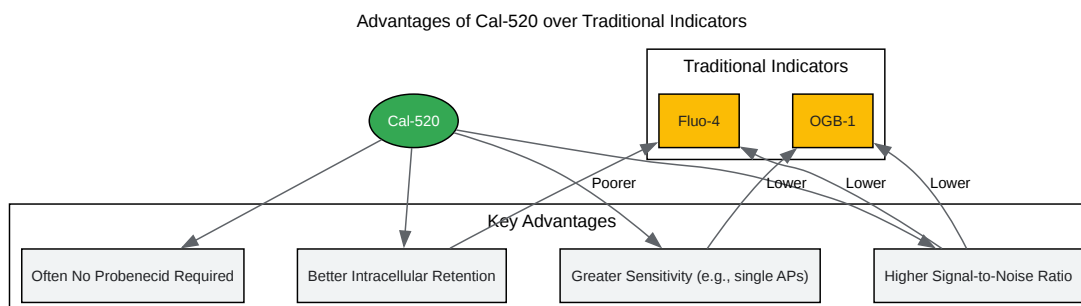
GPCR Signaling Pathway Leading to Calcium Release

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Caption: GPCR signaling pathway leading to intracellular calcium release and detection by Cal-520.

Experimental Workflow for Cal-520 Live-Cell Imaging





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